

"CAS number 76167-62-9 properties and hazards"

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Compound of Interest

Compound Name: ***N-benzyl-N-methylpiperidin-4-amine***

Cat. No.: **B112983**

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An In-depth Technical Guide to **N-benzyl-N-methylpiperidin-4-amine** (CAS Number: 76167-62-9)

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-benzyl-N-methylpiperidin-4-amine, identified by CAS number 76167-62-9, is a heterocyclic amine that serves as a valuable intermediate in synthetic organic chemistry. Its structural motif, the N-benzylpiperidine core, is of significant interest in medicinal chemistry due to its presence in a variety of biologically active compounds. This technical guide provides a comprehensive overview of the physicochemical properties, associated hazards, and a detailed experimental application of **N-benzyl-N-methylpiperidin-4-amine** in the synthesis of novel therapeutic agents. Particular focus is given to its role as a precursor in the development of inhibitors for *Leishmania* N-Myristoyltransferase, a critical enzyme for the parasite's viability.

Physicochemical Properties

The fundamental physicochemical properties of **N-benzyl-N-methylpiperidin-4-amine** are summarized in the table below, providing essential data for its handling, storage, and application in experimental settings.

Property	Value	Source(s)
CAS Number	76167-62-9	[1]
Molecular Formula	C ₁₃ H ₂₀ N ₂	[1]
Molecular Weight	204.31 g/mol	[1]
IUPAC Name	N-benzyl-N-methylpiperidin-4-amine	[1]
Boiling Point	118-120 °C at 0.1 Torr	
Density	1.01±0.1 g/cm ³ (Predicted)	
pKa	10.11±0.10 (Predicted)	
Storage Temperature	2-8°C	

Hazard Identification and Safety Precautions

N-benzyl-N-methylpiperidin-4-amine is classified as an irritant. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or under a chemical fume hood.

Hazard Statement	Description
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Precautionary Statement	Description
P261	Avoid breathing dust/fume/gas/mist/vapors/spray
P264	Wash skin thoroughly after handling
P271	Use only outdoors or in a well-ventilated area
P280	Wear protective gloves/protective clothing/eye protection/face protection
P302+P352	IF ON SKIN: Wash with plenty of soap and water
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing
P312	Call a POISON CENTER or doctor/physician if you feel unwell
P332+P313	If skin irritation occurs: Get medical advice/attention
P337+P313	If eye irritation persists: Get medical advice/attention
P362	Take off contaminated clothing and wash before reuse
P403+P233	Store in a well-ventilated place. Keep container tightly closed
P405	Store locked up
P501	Dispose of contents/container to an approved waste disposal plant

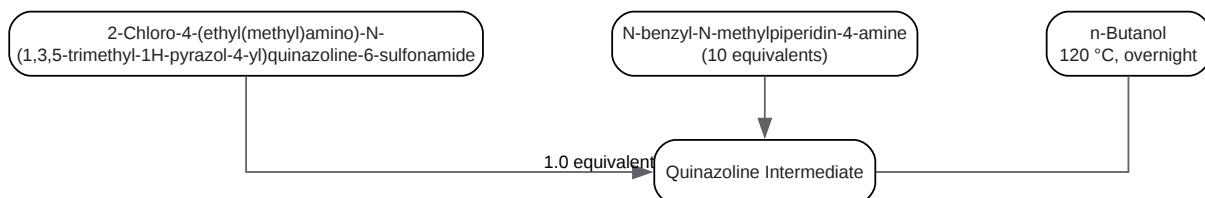
Role in the Synthesis of Leishmania N-Myristoyltransferase Inhibitors

N-benzyl-N-methylpiperidin-4-amine has been utilized as a key building block in the synthesis of novel thienopyrimidine inhibitors targeting Leishmania N-Myristoyltransferase (NMT).[2][3] NMT is a crucial enzyme in Leishmania parasites, responsible for the attachment of myristate, a 14-carbon saturated fatty acid, to the N-terminal glycine of a subset of proteins. This process, known as N-myristylation, is vital for protein localization, stability, and function. Inhibition of Leishmania NMT leads to the disruption of these essential cellular processes, making it a promising target for the development of new anti-leishmanial drugs.[2][3]

Experimental Protocol: Synthesis of a Quinazoline Intermediate

The following protocol details the use of **N-benzyl-N-methylpiperidin-4-amine** in the synthesis of a quinazoline derivative, which serves as an intermediate in the creation of potent NMT inhibitors.[2][3]

Reaction Scheme:



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Caption: Synthetic scheme for the preparation of a quinazoline intermediate.

Materials:

- 2-Chloro-4-(ethyl(methyl)amino)-N-(1,3,5-trimethyl-1H-pyrazol-4-yl)quinazoline-6-sulfonamide

- **N-benzyl-N-methylpiperidin-4-amine** (CAS 76167-62-9)
- n-Butanol (n-BuOH)

Procedure:

- Combine 2-Chloro-4-(ethyl(methyl)amino)-N-(1,3,5-trimethyl-1H-pyrazol-4-yl)quinazoline-6-sulfonamide (1.0 equivalent) and **N-benzyl-N-methylpiperidin-4-amine** (10 equivalents) in n-butanol.
- Stir the reaction mixture at 120 °C overnight.
- After the reaction is complete, concentrate the mixture in vacuo to remove the solvent.
- Purify the crude residue by flash column chromatography to yield the desired quinazoline product.[2][3]

Subsequent Deprotection and Derivatization

The N-benzyl group serves as a protecting group for the piperidine nitrogen. This allows for the selective reaction at the secondary amine of the quinazoline core. Following the initial synthesis, the N-benzyl group can be removed through a debenylation step, typically using a reagent like 1-chloroethyl chloroformate followed by methanol. The resulting secondary amine on the piperidine ring can then be further derivatized to produce a library of compounds for structure-activity relationship (SAR) studies.[3]

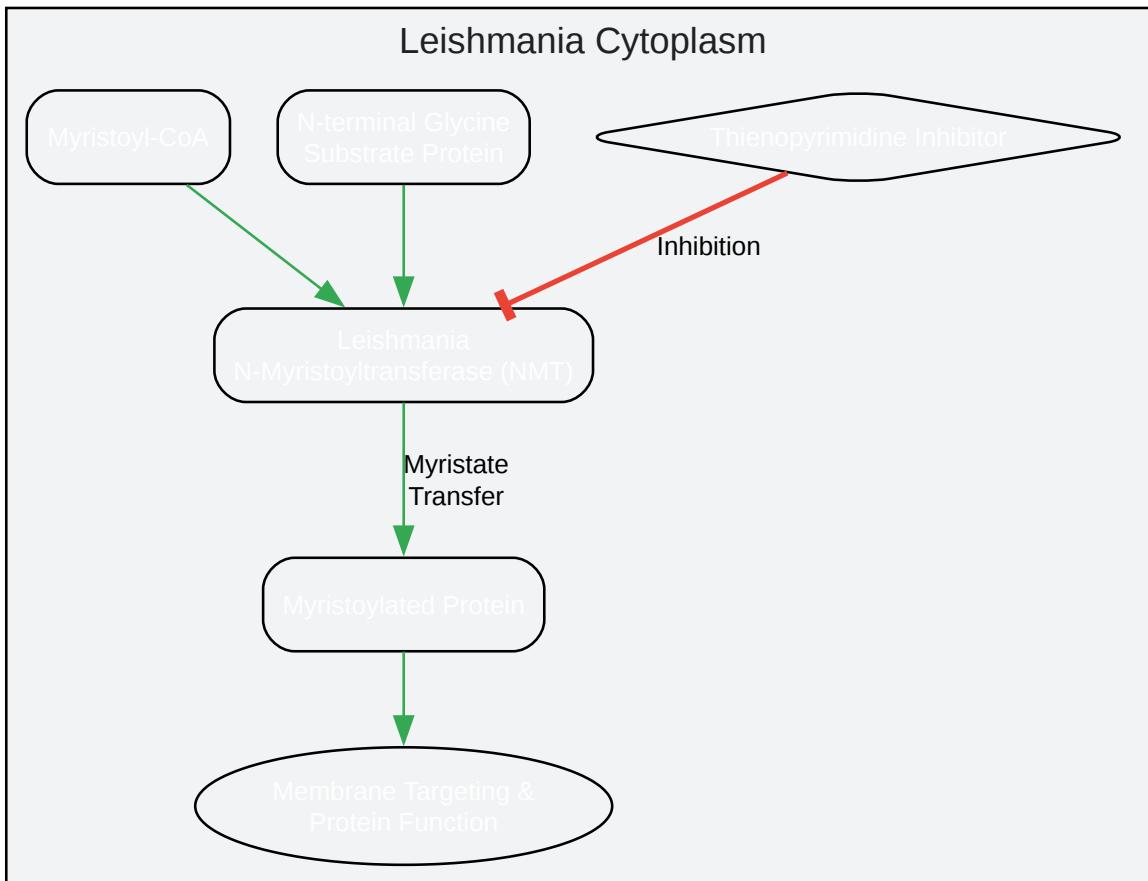


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Caption: General workflow for the deprotection and derivatization of the quinazoline intermediate.

Biological Context: The N-Myristoyltransferase Signaling Pathway

The ultimate goal of synthesizing inhibitors using **N-benzyl-N-methylpiperidin-4-amine** is to disrupt the function of Leishmania NMT. The diagram below illustrates the critical role of NMT in the parasite.



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Caption: The role of N-Myristoyltransferase (NMT) in Leishmania and its inhibition.

Conclusion

N-benzyl-N-methylpiperidin-4-amine is a key synthetic intermediate with significant applications in medicinal chemistry and drug development. While its own biological activity is not extensively documented, its utility as a scaffold for creating potent enzyme inhibitors is evident from the scientific literature. The detailed physicochemical properties and hazard information provided in this guide are essential for its safe handling and use. The experimental protocol and biological context surrounding its application in the synthesis of Leishmania NMT

inhibitors highlight its importance for researchers working on novel therapeutics for neglected tropical diseases. Further research into the pharmacological profile of this compound and its derivatives may unveil additional therapeutic applications.

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References

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